

Application Notes and Protocols: Preparation of Metahexestrol Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metahexestrol

Cat. No.: B1236963

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metahexestrol is a synthetic non-steroidal estrogen that has been utilized in scientific research to investigate estrogen receptor (ER) signaling and its effects on cell proliferation. Accurate and consistent preparation of a **Metahexestrol** stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic compounds like **Metahexestrol** for use in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of a **Metahexestrol** stock solution in DMSO.

Quantitative Data Summary

A precise solubility value for **Metahexestrol** in DMSO is not readily available in the public domain. However, based on the solubility of structurally similar compounds and general laboratory practices, a stock solution in the millimolar range is typically achievable. The effective concentration in cell-based assays provides a crucial reference point for the preparation of stock solutions.

| Parameter | Value | Source |
|---|--|-----------------------------|
| Chemical Formula | C ₁₈ H ₂₂ O ₂ | PubChem |
| Molecular Weight | 270.37 g/mol | PubChem |
| CAS Number | 71953-72-5 | PubChem |
| Biological Activity (ED ₅₀) | 1.0 µM in MCF-7 cells | MedChemExpress |
| Recommended Solvent | DMSO | General Laboratory Practice |
| Stock Solution Storage | -20°C or -80°C | General Laboratory Practice |
| Final DMSO Concentration in Assay | <0.5% | General Laboratory Practice |

Experimental Protocols

Materials

- **Metahexestrol** powder (CAS: 71953-72-5)
- Anhydrous or molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparation of a 10 mM Metahexestrol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for subsequent dilutions in cell culture experiments.

- **Pre-weighing Preparation:** Before opening, bring the vial of **Metahexestrol** powder to room temperature to prevent condensation.

- Weighing **Metahexestrol**: Carefully weigh out 2.70 mg of **Metahexestrol** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Metahexestrol** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If required for the specific application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol for Preparing Working Solutions

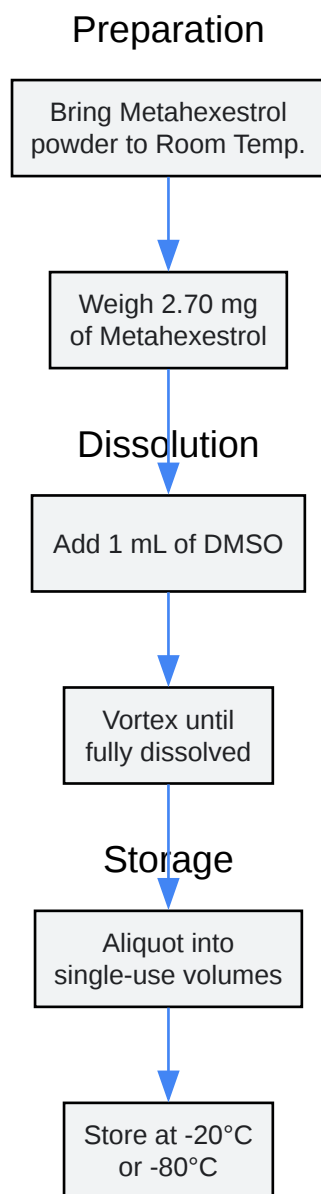
For cell culture experiments, the high-concentration DMSO stock solution must be diluted to the final desired concentration in the cell culture medium. It is crucial to maintain a low final concentration of DMSO (typically below 0.5%) to avoid solvent-induced cytotoxicity.

- Determine Final Concentration: Decide on the final concentration of **Metahexestrol** required for your experiment (e.g., based on the ED₅₀ of 1.0 µM).
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentration. For example, to make a 1 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock to 1 mL of cell culture medium).
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Metahexestrol**.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Metahexestrol Stock Solution Preparation



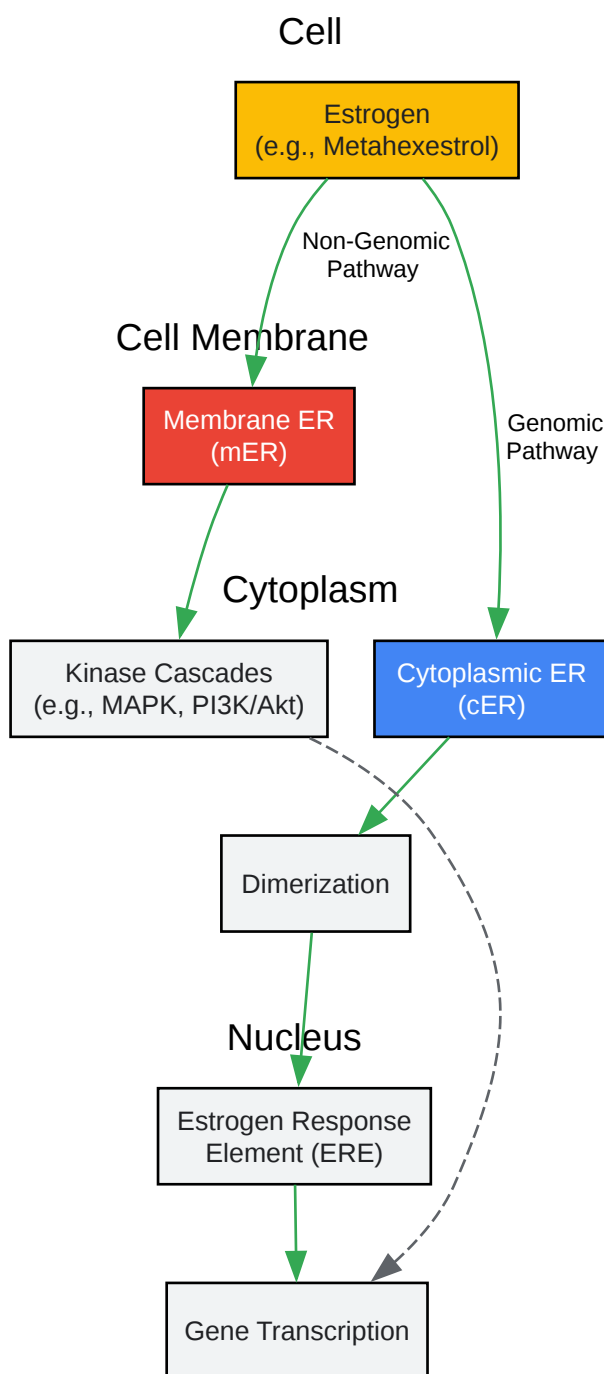
[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **Metahexestrol** stock solution in DMSO.

Simplified Estrogen Receptor Signaling Pathway

Metahexestrol is known to interact with estrogen receptors. Estrogen signaling can be broadly divided into genomic and non-genomic pathways. The following diagram illustrates a simplified overview of these pathways.

Simplified Estrogen Receptor Signaling Pathways



[Click to download full resolution via product page](#)

Caption: Overview of genomic and non-genomic estrogen receptor signaling pathways.

- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Metahexestrol Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236963#how-to-prepare-metahexestrol-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com